

A Comprehensive Guide to the Safe Handling of S-(2-cyanoethyl) ethanethioate

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Compound of Interest

Compound Name: S-(2-cyanoethyl) ethanethioate

CAS No.: 119174-33-3

Cat. No.: B040624

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For Researchers, Scientists, and Drug Development Professionals

While a specific Safety Data Sheet (SDS) for **S-(2-cyanoethyl) ethanethioate** is not readily available, a comprehensive hazard assessment has been conducted based on its chemical structure, which incorporates both a thioester and a cyanoethyl group. This guide synthesizes information from general safety protocols for these functional groups to provide a robust operational and safety plan.

Immediate Safety and Hazard Assessment

S-(2-cyanoethyl) ethanethioate is a compound that requires careful handling due to the potential hazards associated with its chemical structure. The primary concerns are skin and eye irritation, and the potential for the release of toxic substances under certain conditions.

- Skin Irritation: Based on available data for this compound, it is classified as causing skin irritation (H315)[1]. Prolonged or repeated contact may lead to dermatitis[2].
- Eye Irritation: This compound is also classified as causing serious eye irritation (H319)[1].

- Potential for Cyanide Release: The cyanoethyl group presents a potential risk of releasing cyanide. Organic nitriles can have toxic effects similar to those of hydrogen cyanide poisoning if absorbed through the skin or inhaled[3]. Contact with acids must be strictly avoided as it can liberate highly toxic hydrogen cyanide gas[2][3][4].

Given these hazards, a multi-layered approach to personal protective equipment (PPE) is mandatory.

Personal Protective Equipment (PPE): A Multi-Layered Defense

The selection of appropriate PPE is the most critical step in mitigating the risks associated with handling **S-(2-cyanoethyl) ethanethioate**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid/Liquid)	Double-gloving: Nitrile inner gloves with chemical-resistant outer gloves (e.g., thicker nitrile or neoprene).	Chemical splash goggles and a full-face shield.	Flame-resistant lab coat, long pants, and closed-toe shoes.	To be performed in a certified chemical fume hood.
Solution Preparation and Transfers	Double-gloving: Nitrile inner gloves with chemical-resistant outer gloves.	Chemical splash goggles and a full-face shield.	Flame-resistant lab coat, long pants, and closed-toe shoes.	All manipulations must be conducted within a chemical fume hood.
Running Reactions	Double-gloving: Nitrile inner gloves with chemical-resistant outer gloves.	Chemical splash goggles.	Flame-resistant lab coat, long pants, and closed-toe shoes.	Reactions should be set up and run inside a chemical fume hood.
Waste Disposal	Double-gloving: Nitrile inner gloves with chemical-resistant outer gloves.	Chemical splash goggles and a full-face shield.	Flame-resistant lab coat or chemical-resistant apron, long pants, and closed-toe shoes.	To be performed in a well-ventilated area, preferably within a chemical fume hood.

The Rationale Behind PPE Choices:

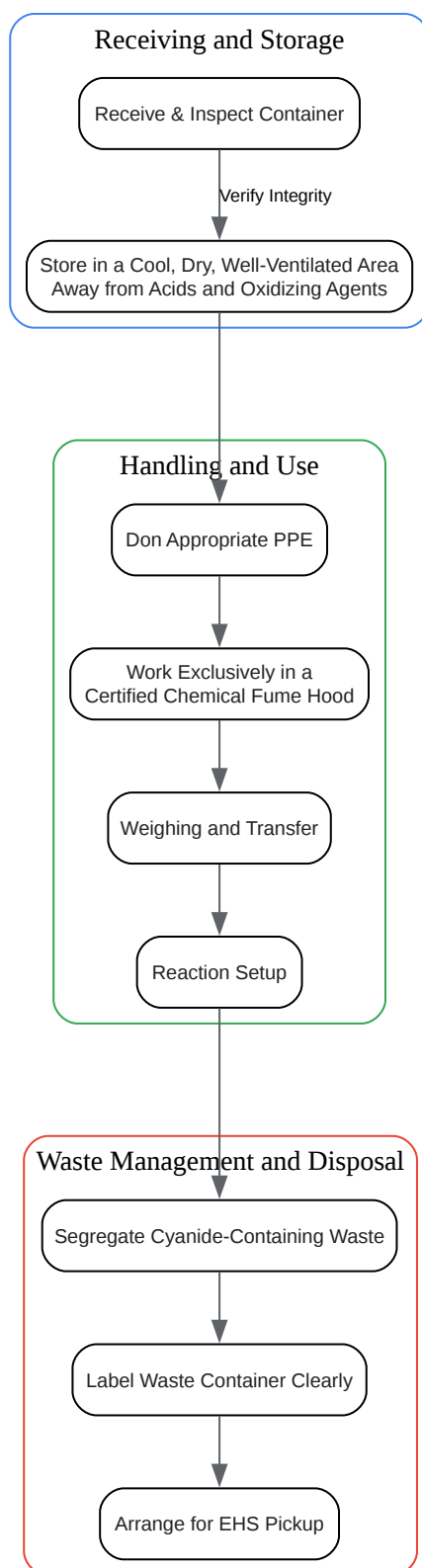
- **Double-Gloving:** The inner nitrile glove provides a primary barrier and dexterity, while the outer, more robust glove offers enhanced protection against potential chemical permeation

and physical hazards[2][5]. This is crucial as thioesters can degrade standard laboratory gloves over time.

- **Face Shield over Goggles:** This combination provides comprehensive protection against splashes to the eyes and face, which is particularly important when handling potentially corrosive or irritating liquids[2].
- **Chemical Fume Hood:** Due to the potential for inhalation toxicity from the cyano-functional group, all handling of **S-(2-cyanoethyl) ethanethioate** must be performed in a certified chemical fume hood to prevent exposure to vapors or aerosols[2][3][5].

Operational Plan: From Receipt to Disposal

A structured workflow is essential for minimizing risk. The following diagram illustrates the key stages of handling **S-(2-cyanoethyl) ethanethioate**.



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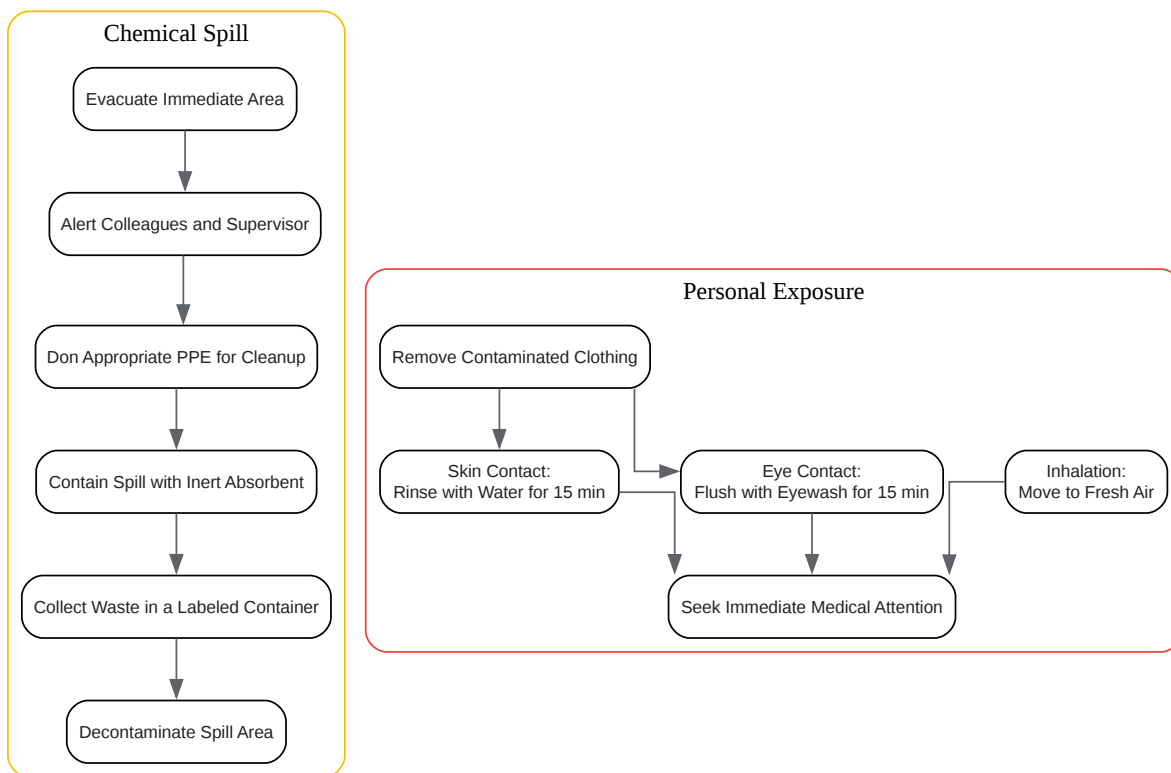
Caption: Workflow for the safe handling of **S-(2-cyanoethyl) ethanethioate**.

Step-by-Step Handling Procedures

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and strong oxidizing agents[4]. The storage area should be clearly labeled.
- Preparation and Handling:
 - Before handling, ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested[2].
 - Don all required PPE as outlined in the table above.
 - Conduct all manipulations, including weighing and solution preparation, within a certified chemical fume hood[2][3].
 - Use the smallest amount of the substance necessary for the experiment to minimize waste and potential exposure.
 - Keep the container tightly closed when not in use.

Emergency Procedures: A Rapid Response Plan

In the event of an exposure or spill, immediate and correct action is crucial.



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Sources

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